

(3-Fluorophenyl)acetonitrile: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorophenylacetonitrile

Cat. No.: B154504

[Get Quote](#)

(3-Fluorophenyl)acetonitrile, a fluorinated aromatic nitrile, serves as a crucial building block in modern organic synthesis, particularly in the development of novel pharmaceutical agents. This technical guide provides an in-depth overview of its chemical identity, experimental protocols for its synthesis, and its role as a versatile chemical intermediate. The strategic incorporation of a fluorine atom onto the phenyl ring imparts unique physicochemical properties that are highly sought after in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability of drug candidates.

Chemical Identity and Nomenclature

(3-Fluorophenyl)acetonitrile is systematically known by its IUPAC name, 2-(3-fluorophenyl)acetonitrile. It is also commonly referred to by a variety of synonyms in commercial and academic literature. A comprehensive list of these identifiers is provided below to aid in literature searches and material procurement.

Identifier Type	Name
IUPAC Name	2-(3-fluorophenyl)acetonitrile
Synonym	3-Fluorobenzeneacetonitrile[1][2]
Synonym	3-Fluorobenzyl cyanide[1]
Synonym	m-Fluorophenylacetonitrile[1]
Synonym	(m-Fluorophenyl)acetonitrile[1]
Synonym	Benzeneacetonitrile, 3-fluoro-[1]
CAS Number	501-00-8

Synthesis of (3-Fluorophenyl)acetonitrile: An Experimental Protocol

The synthesis of (3-fluorophenyl)acetonitrile is most commonly achieved through the nucleophilic substitution of a 3-fluorobenzyl halide with a cyanide salt. The following protocol is a representative procedure based on established synthetic methodologies.

Materials and Reagents:

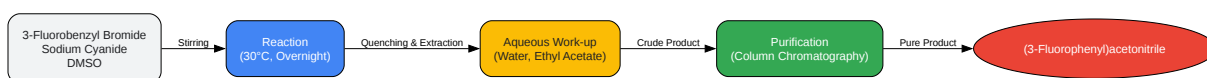
- 3-Fluorobenzyl bromide
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethyl acetate
- Water, deionized
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Experimental Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-fluorobenzyl bromide (1.0 g, 5.3 mmol) and sodium cyanide (520 mg, 10.6 mmol) in 10 mL of anhydrous dimethyl sulfoxide (DMSO).^[1]
- **Reaction Conditions:** Stir the reaction mixture at 30°C overnight.^[1] The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, dilute the mixture with 30 mL of water and extract the product with ethyl acetate (50 mL).^[1]
- **Purification:** Wash the organic phase sequentially with water (5 x 10 mL) and a saturated sodium bicarbonate solution (20 mL). Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.^[1]
- **Isolation:** Purify the resulting residue by flash column chromatography on silica gel to yield (3-fluorophenyl)acetonitrile as a colorless oil.^[1]

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of (3-fluorophenyl)acetonitrile.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for (3-Fluorophenyl)acetonitrile.

Applications in Drug Development

(3-Fluorophenyl)acetonitrile is a valuable intermediate in the synthesis of various pharmaceutical compounds.^[2] Notably, it is utilized in the production of Lemborexant, a dual orexin receptor antagonist approved for the treatment of insomnia.^[1] The presence of the

fluorophenylacetonitrile moiety is critical for the molecule's interaction with its biological target. The nitrile group itself can act as a key pharmacophore, participating in hydrogen bonding or acting as a bioisostere for other functional groups. Researchers in drug development utilize this and similar fluorinated intermediates to systematically modify lead compounds, aiming to optimize their pharmacokinetic and pharmacodynamic profiles.[2] The introduction of fluorine can block metabolic pathways, increase binding affinity, and improve cell membrane permeability, all of which are desirable properties in drug candidates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Fluorophenylacetonitrile | 501-00-8 [chemicalbook.com]
- 2. CAS 501-00-8: 3-Fluorobenzeneacetonitrile | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [(3-Fluorophenyl)acetonitrile: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154504#3-fluorophenyl-acetonitrile-synonyms-and-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com